

A Technical Guide to the Optical Transparency of Magnesium Fluoride (MgF₂)

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Compound of Interest

Compound Name: Magnesium fluoride, powder

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This in-depth technical guide explores the optical transparency of magnesium fluoride (MgF₂), a critical material in a wide array of scientific and industrial applications. This document provides a comprehensive overview of its optical properties, factors influencing its performance, and detailed experimental protocols for characterizing its transparency.

Introduction to Magnesium Fluoride

Magnesium fluoride is a durable, inorganic crystalline material highly valued for its exceptional optical properties.^{[1][2]} It exhibits a very wide transparency range, extending from the vacuum ultraviolet (VUV) to the mid-infrared (IR) spectrum.^{[1][2][3][4][5][6][7][8]} This broad spectral window, combined with its robust mechanical and thermal characteristics, makes MgF₂ an ideal choice for various optical components, including windows, lenses, prisms, and anti-reflection coatings.^{[1][6][9]} It is particularly well-suited for applications in harsh environments due to its resistance to chemical attack, thermal shock, and mechanical stress.^{[1][2][5][10]}

Optical Properties of Magnesium Fluoride

The utility of magnesium fluoride in optical systems is primarily defined by its transmission range and refractive index.

Transparency Range

Magnesium fluoride is transparent over an extremely broad range of wavelengths, from the deep ultraviolet (DUV) at around 110 nm to the mid-infrared at approximately 7.5 μm .^{[7][11]} Some sources indicate a slightly broader range, from 120 nm to 8.0 μm .^{[2][5][6][12]} Its excellent transmission in the VUV region, particularly at the hydrogen Lyman-alpha line (121 nm), makes it one of the few materials suitable for applications in this demanding spectral region.^{[3][6]}

Table 1: Optical Transparency and Related Properties of Magnesium Fluoride

Property	Value	References
Transmission Range	0.11 μm - 8.5 μm	[10]
0.12 μm - 7.0 μm	[1][3][8]	
0.12 μm - 8.0 μm	[2][5][6][12]	
110 nm - 7.5 μm	[7][11]	
Refractive Index (n)	~1.38 at 1 μm	[1]
1.413 at 0.22 μm (ordinary ray)	[3][9]	
Varies from ~1.48 to 1.3	[13]	
1.38288 at 632.8 nm	[14]	
Birefringence	Positive uniaxial	[10][12]
$\beta = n_E - n_O$ decreases from 1.348 $\times 10^{-2}$ at 0.2 μm to 5.69 $\times 10^{-3}$ at 7.0 μm	[15]	
Transmittance	>90% @ 193nm – 6 μm	[11]
50% @ 120nm, 60% @ 140nm, 90% @ 200nm, 93% @ 300-5000nm	[10]	

Refractive Index and Birefringence

Magnesium fluoride has a relatively low refractive index, which is advantageous for minimizing reflection losses at the surface of optical components.^{[1][13]} It is a birefringent material,

meaning that the refractive index depends on the polarization and propagation direction of light. [2][12][13] This property arises from its tetragonal crystal structure. [10][12] For most applications, MgF_2 is cut with its optic axis perpendicular to the surface of the window or lens to minimize birefringent effects. [3][10]

Factors Affecting Optical Transparency

Several factors can influence the optical transparency of magnesium fluoride:

- **Crystal Quality and Purity:** The presence of impurities and crystalline defects can lead to absorption and scattering, reducing the overall transmission. High-quality, synthetically grown MgF_2 crystals are used for demanding optical applications. [6]
- **Surface Finish:** The quality of the surface polish is crucial for minimizing scattering losses. A high-quality polish is essential, especially for applications in the UV and VUV regions.
- **Coatings:** Anti-reflection (AR) coatings are often applied to MgF_2 optics to further reduce reflection losses and enhance transmission within a specific wavelength range. [1] However, due to its already low refractive index, uncoated MgF_2 still exhibits good transmission. [2]
- **Temperature:** The refractive index of MgF_2 is dependent on temperature, which can be a consideration in applications with significant temperature fluctuations.
- **Angle of Incidence:** The transmission of an optical window is dependent on the angle at which light strikes the surface.

Experimental Protocol for Measuring Optical Transparency

The determination of the optical transparency of a magnesium fluoride sample is typically performed using spectrophotometry. This technique measures the amount of light that is transmitted through the sample as a function of wavelength.

Instrumentation

A dual-beam UV-Vis-IR spectrophotometer is required to cover the wide transparency range of MgF_2 . The instrument should be equipped with appropriate light sources (e.g., deuterium lamp

for UV, tungsten-halogen lamp for visible, and a globar or Nernst glower for IR) and detectors (e.g., photomultiplier tube for UV-Vis, and a pyroelectric or semiconductor detector for IR).

Sample Preparation

- **Sample Acquisition:** Obtain a high-quality, optically polished magnesium fluoride window or crystal of a known thickness. The surfaces should be parallel to each other.
- **Cleaning:** Thoroughly clean the sample to remove any surface contaminants such as dust, fingerprints, or residues. This can be done by gently wiping the surfaces with a lint-free cloth dampened with a high-purity solvent like spectroscopic grade isopropyl alcohol or acetone.
- **Handling:** Handle the cleaned sample only by its edges to avoid re-contamination of the optical surfaces.

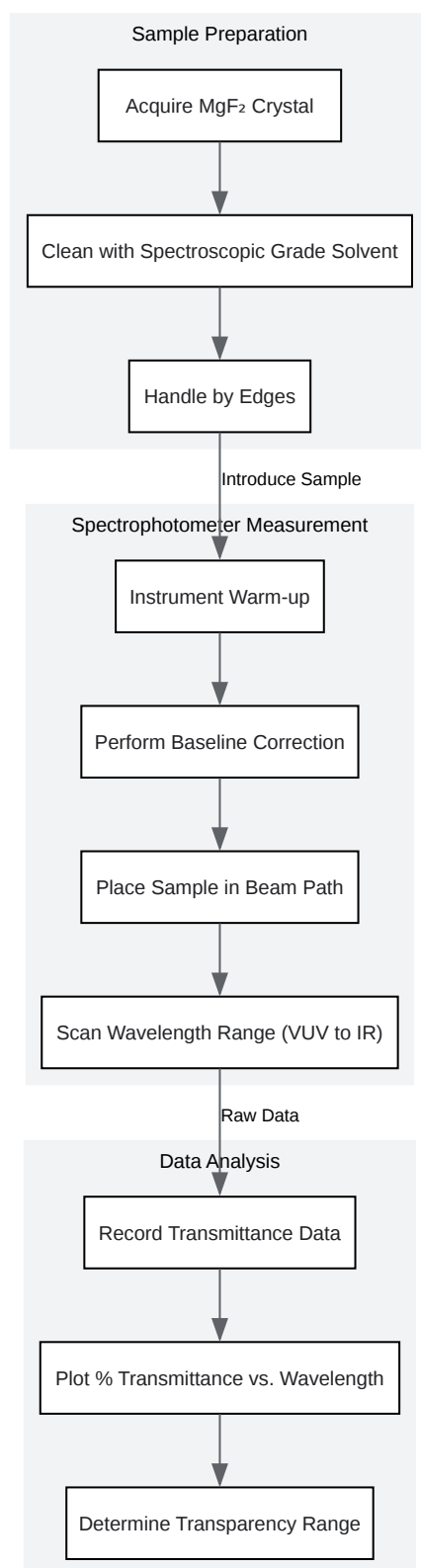
Measurement Procedure

- **Instrument Warm-up:** Turn on the spectrophotometer and allow it to warm up for the manufacturer-recommended time to ensure stabilization of the light source and detectors.
- **Baseline Correction:** Perform a baseline measurement to account for the absorption of the instrument's optical components and the atmosphere. This is typically done by measuring the transmission with an empty sample holder over the desired wavelength range.
- **Sample Measurement:**
 - Place the cleaned magnesium fluoride sample in the sample beam path of the spectrophotometer. Ensure that the sample is positioned perpendicular to the incident light beam to minimize reflection losses due to the angle of incidence.
 - Initiate the scan over the desired wavelength range (e.g., from 110 nm to 8.5 μm). The instrument will measure the intensity of light passing through the sample (I) and compare it to the intensity of the reference beam (I_0).
- **Data Acquisition:** The spectrophotometer software will record the transmittance ($T = I/I_0$) or absorbance ($A = -\log_{10}(T)$) as a function of wavelength. For transparency measurements, the data is typically presented as percent transmittance ($\%T = T * 100$).

- Data Analysis:
 - Plot the percent transmittance versus wavelength to obtain the transmission spectrum of the magnesium fluoride sample.
 - From the spectrum, determine the wavelength range over which the material is transparent and identify any absorption bands.

Visualization of Experimental Workflow

The following diagram illustrates the key steps in the experimental workflow for determining the optical transparency of a magnesium fluoride sample.



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Caption: Experimental workflow for determining the optical transparency of MgF₂.

Data Summary

The following tables summarize the key quantitative data related to the optical and physical properties of magnesium fluoride.

Table 2: Mechanical and Thermal Properties of Magnesium Fluoride

Property	Value	References
Density	3.18 g/cm ³	[3][10]
Melting Point	1255 °C	[3][9][10]
Thermal Conductivity	21 W m ⁻¹ K ⁻¹ (parallel); 33.6 W m ⁻¹ K ⁻¹ (perpendicular) at 300 K	[3][9]
Thermal Expansion	13.7 x 10 ⁻⁶ /K (parallel); 8.9 x 10 ⁻⁶ /K (perpendicular)	[3][9]
Hardness (Knoop)	415	[3][9][10]
Young's Modulus	138 GPa	[3][9]
Shear Modulus	54.66 GPa	[3][9]
Poisson's Ratio	0.276	[3][9]
Solubility in Water	0.0002 g/100 g water	[3]

Conclusion

Magnesium fluoride stands out as a superior optical material due to its exceptionally broad transparency range, low refractive index, and excellent durability. Its ability to transmit light from the deep ultraviolet to the mid-infrared makes it indispensable for a wide variety of applications, from laser systems and spectroscopy to aerospace and thermal imaging. Understanding its optical properties and the factors that influence them is crucial for the design and optimization of high-performance optical systems. The experimental protocol outlined in this guide provides a robust framework for the accurate characterization of magnesium fluoride's optical

transparency, enabling researchers and engineers to fully leverage the capabilities of this versatile material.

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